

Personal protective equipment for handling Boc-Cys(Trt)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-Cys(Trt)-OH

Cat. No.: B8817205

[Get Quote](#)

Essential Safety and Handling Guide for Boc-Cys(Trt)-OH

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling N- α -(t-Butoxycarbonyl)-S-trityl-L-cysteine (**Boc-Cys(Trt)-OH**). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Boc-Cys(Trt)-OH** is provided in the table below for quick reference.

Property	Value
Molecular Formula	C27H29NO4S[1][2]
Molecular Weight	463.59 g/mol [3][4][5]
Appearance	White to yellow or off-white crystalline powder[2]
Melting Point	143-146 °C[2][3][6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[2]
Storage Temperature	2-8°C, sealed in a dry environment[2] or at -20°C[4][5]

Hazard Identification and Personal Protective Equipment (PPE)

Boc-Cys(Trt)-OH is associated with the following hazards:

- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[1][2]

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound:

PPE Category	Specific Requirements
Hand Protection	Protective gloves
Eye/Face Protection	Safety glasses with side-shields or chemical goggles[1]
Respiratory Protection	Dust mask (e.g., type N95)[3]
Body Protection	Protective clothing[1]

Operational Plan: Step-by-Step Handling and Disposal

A systematic approach to handling **Boc-Cys(Trt)-OH** from receipt to disposal is crucial for safety and experimental integrity.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials and foodstuffs.^[1] Keep the container tightly sealed.^[1] Recommended storage temperatures are between 2-8°C^{[2][7]} or at -20°C.^{[4][5]}

Handling and Use:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.^[1]
- Don all required PPE before handling the compound.
- Avoid all personal contact, including inhalation and contact with skin and eyes.^[1]
- When weighing or transferring the powder, use procedures that minimize dust generation.^[1]
- Do not eat, drink, or smoke in the handling area.^[1]
- After handling, wash hands and any exposed skin thoroughly with soap and water.^[1]

Spill Management:

- Minor Spills:
 - Clean up spills immediately.^[1]
 - Avoid breathing dust.^[1]
 - Wear full PPE, including a dust respirator.^[1]
 - Use dry clean-up procedures; sweep or vacuum the material. Avoid generating dust.^[1]
 - Place the spilled material into a clean, dry, sealable, and labeled container for disposal.^[1]

- Major Spills:
 - Evacuate and alert personnel in the area.[\[1\]](#)
 - Notify emergency services of the location and nature of the hazard.[\[1\]](#)
 - Control personal contact by wearing appropriate protective clothing.[\[1\]](#)
 - Prevent the spillage from entering drains or water courses.[\[1\]](#)

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with fresh running water for several minutes, holding eyelids open. [1] Remove contact lenses if present and easy to do. [1] Seek immediate medical attention. [1]
Skin Contact	Flush skin and hair with running water and soap if available. [1] If skin irritation occurs, seek medical advice. [1] Take off contaminated clothing and wash it before reuse. [1]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. [1] If you feel unwell, call a poison center or doctor. [1]
Ingestion	Immediately give a glass of water. [1] First aid is not generally required, but if in doubt, contact a Poisons Information Centre or a doctor. [1]

Disposal Plan:

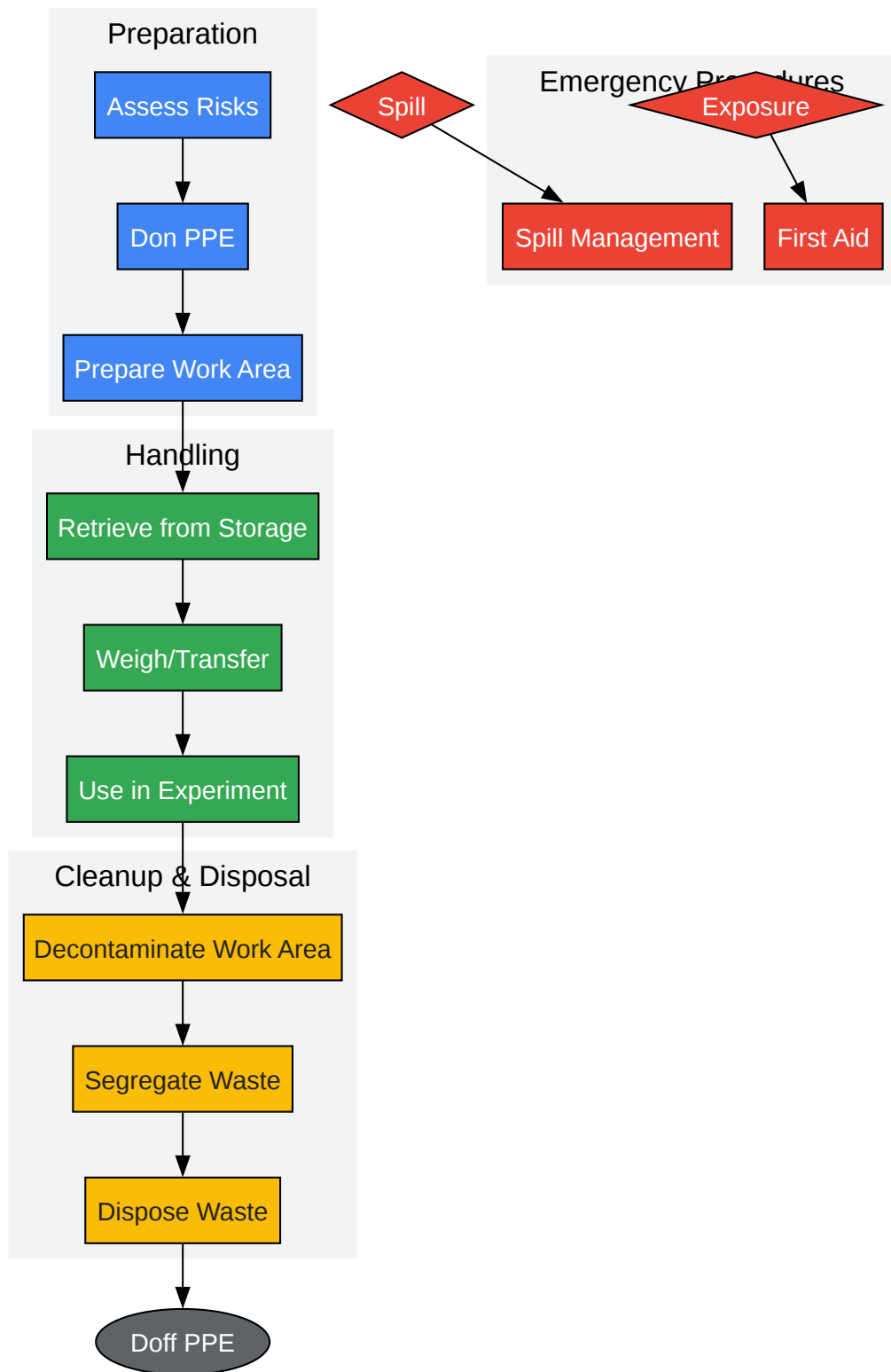
- Dispose of the contents and container in accordance with all local, state, and federal regulations.[\[1\]](#)
- Consult your institution's environmental health and safety office for specific guidance.

- Recycling of the container may be an option; consult the manufacturer.[\[1\]](#) Otherwise, dispose of the container in an authorized landfill.[\[1\]](#)

Experimental Workflow and Safety Checkpoints

The following diagram illustrates the logical workflow for handling **Boc-Cys(Trt)-OH**, incorporating key safety checkpoints.

Boc-Cys(Trt)-OH Handling Workflow

[Click to download full resolution via product page](#)

Caption: A flowchart outlining the key steps and safety checkpoints for handling **Boc-Cys(Trt)-OH**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. N-Boc-S-Trityl-L-cysteine | 21947-98-8 [chemicalbook.com]
- 3. Boc-Cys(Trt)-OH 97 21947-98-8 [sigmaaldrich.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Boc-Cys(Trt)-OH Novabiochem 21947-98-8 [sigmaaldrich.com]
- 6. 97%, for peptide synthesis | Sigma-Aldrich [sigmaaldrich.com]
- 7. Boc-Cys(Trt)-OH | 21947-98-8 | FB36802 | Biosynth [biosynth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Boc-Cys(Trt)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8817205#personal-protective-equipment-for-handling-boc-cys-trt-oh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com